Technical Guide: Synthesis and Purification of 2-Isopropoxy-6-methoxyphenol

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Compound of Interest

Compound Name:	*2-Isopropoxy-6-methoxyphenol*
Cat. No.:	*B7964336*

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Part 1: Executive Summary & Strategic Rationale

Compound Identity:

- IUPAC Name: **2-Isopropoxy-6-methoxyphenol**[1][2][3][4]
- CAS Number: 1243443-25-5[1][2][3][4]
- Molecular Formula: C

  H

  O
- Molecular Weight: 182.22 g/mol
- Core Structure: A phenol ring flanked by an isopropoxy group at the ortho position and a methoxy group at the ortho' position (1,2,6-substitution pattern).

Synthetic Challenge: The primary challenge in synthesizing **2-isopropoxy-6-methoxyphenol** is achieving regioselectivity. The target molecule is a non-symmetric ether of a vicinal triol

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derivative. Direct alkylation of a symmetric precursor (like pyrogallol) leads to statistical mixtures. The most robust route utilizes 3-methoxycatechol (1,2-dihydroxy-3-methoxybenzene) as the starting material. The strategy relies on the subtle nucleophilic difference between the two hydroxyl groups: the OH group meta to the methoxy is sterically more accessible and less involved in intramolecular hydrogen bonding than the ortho OH, allowing for selective alkylation [1].

Part 2: Synthesis Protocol

Reaction Pathway Visualization

The following diagram illustrates the regioselective alkylation pathway.

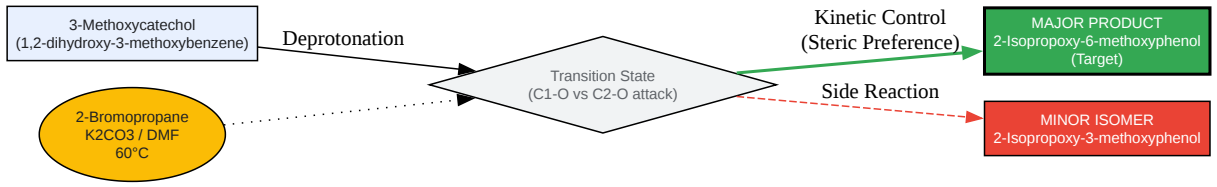

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Figure 1: Regioselective alkylation pathway of 3-methoxycatechol. The reaction favors the formation of the 2,6-disubstituted phenol due to steric and electronic factors.

Reagents and Materials

Component	Role	Specification	Stoichiometry
3-Methoxycatechol	Precursor	>98% Purity	1.0 eq
2-Bromopropane	Alkylating Agent	99%, Anhydrous	1.1 eq
Potassium Carbonate	Base	Anhydrous, Granular	1.5 eq
DMF	Solvent	Anhydrous, 99.8%	10 mL/g precursor
Ethyl Acetate	Extraction	ACS Grade	-

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Step-by-Step Methodology

Step 1: Preparation of the Nucleophile

- Charge a dry 3-neck round-bottom flask with 3-Methoxycatechol (1.0 eq) and anhydrous DMF under a nitrogen atmosphere.
- Add Potassium Carbonate (1.5 eq) in a single portion.
- Stir the suspension at room temperature for 30 minutes. Note: This ensures deprotonation. [5] The solution will likely darken due to phenolate formation.

Step 2: Controlled Alkylation

- Add 2-Bromopropane (1.1 eq) dropwise via a syringe pump over 20 minutes. Crucial: Slow addition prevents high local concentrations that favor dialkylation.
- Heat the reaction mixture to 60°C and stir for 12–16 hours.
- Monitor: Check progress via TLC (Hexane:Ethyl Acetate 7:3). The starting material (lower Rf) should disappear, replaced by the mono-alkylated product (medium Rf) and a trace of di-alkylated impurity (high Rf).

Step 3: Work-up

- Cool the mixture to room temperature.
- Pour into ice-cold water (5x reaction volume) and acidify to pH 4 with 1M HCl. This protonates the phenol, ensuring it partitions into the organic phase.
- Extract with Ethyl Acetate (3x).
- Wash combined organics with Brine (2x) and Water (2x) to remove DMF.
- Dry over anhydrous Na

  SO

  and concentrate under reduced pressure.

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Part 3: Purification & Yield Optimization

Purification Strategy

The crude oil typically contains 75-85% target compound. The primary impurities are the regiomeric isomer (2-isopropoxy-3-methoxyphenol) and the dialkylated byproduct (1,2-diisopropoxy-3-methoxybenzene).

Protocol: Flash Column Chromatography

- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase: Gradient elution from 100% Hexane to 85:15 Hexane:EtOAc.
- Elution Order:
  - Dialkylated impurity (Fastest).
  - Target: **2-Isopropoxy-6-methoxyphenol**.
  - Regioisomer (often co-elutes or trails closely).
  - Unreacted 3-methoxycatechol.

Yield Expectations:

- Crude Yield: >90%
- Isolated Yield (after chromatography): 65–75%

Crystallization (Optional Polishing)

If the oil solidifies or for higher purity (>99%), recrystallize from a mixture of Heptane/MTBE (9:1). Heat to dissolution and cool slowly to 4°C.

Part 4: Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, the following analytical parameters must be met. The distinction between the target (2,6-isomer) and the byproduct (2,3-isomer) is

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visible in the NMR splitting patterns.

NMR Spectroscopy

- 1H NMR (CDCl

  , 400 MHz):

  - Aromatic Region: The target molecule (**2-isopropoxy-6-methoxyphenol**) possesses a plane of symmetry perpendicular to the ring if the substituents were identical, but they are not. However, the proton at C4 is a triplet (or dd), while C3 and C5 are doublets.
  - Key Diagnostic: Look for the OH singlet. In the target (2,6-substitution), the OH is flanked by two oxygenated carbons.
  - Isopropoxy Group: Septet at

    4.5-4.7 ppm (1H), Doublet at

    1.3 ppm (6H).
  - Methoxy Group: Singlet at

    3.8-3.9 ppm (3H).[6]

HPLC Purity Method

Parameter	Setting
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 20 min
Flow Rate	1.0 mL/min
Detection	UV at 280 nm (Phenol absorption)

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Purity Calculation

Acceptance Criteria: >98.0% by HPLC area.

Part 5: References

- Selective Alkylation of Catechols: Bar-Haim, G., & Kol, M. (2004). Selective Mono-N-alkylation of 3-Amino Alcohols via Chelation to 9-BBN.[5] Organic Letters, 6(20), 3549–3551. (Cited for principles of selective alkylation in 1,2,3-systems). Link

- General Phenol Alkylation Protocols: Teodorescu, F., et al. (2017).[7] Selective alkylation of m-cresol with isopropyl alcohol under solvent-free conditions. Arkivoc, v, 58-66.[7] Link

- Compound Data: National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 54378876, **2-Isopropoxy-6-methoxyphenol**. Link

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Sources

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- 2. 94-71-3|2-Ethoxyphenol|BLD Pharm [bldpharm.com]
- 3. 2050-46-6|1,2-Diethoxybenzene|BLD Pharm [bldpharm.com]
- 4. 62501-72-8|(R)-(2,3-Dihydrobenzo[b][1,4]dioxin-2-yl)methanol|BLD Pharm [bldpharm.com]
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